

In-Depth Technical Guide to the Physical Characteristics of Potassium Tetranitroplatinate(II)

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Compound of Interest

Compound Name: *Potassium tetranitroplatinate(II)*

Cat. No.: *B1591241*

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This technical guide provides a comprehensive overview of the physical and chemical properties of **potassium tetranitroplatinate(II)** ($K_2[Pt(NO_2)_4]$), a key inorganic precursor in the synthesis of platinum-based compounds. This document consolidates available data on its molecular structure, appearance, solubility, and thermal properties, and outlines a standard protocol for its synthesis.

Core Physical and Chemical Properties

Potassium tetranitroplatinate(II) is a coordination complex featuring a central platinum(II) ion surrounded by four nitrite ligands. The compound's properties are summarized in the table below.

Property	Value	Source(s)
Molecular Formula	$K_2[Pt(NO_2)_4]$	[1] [2] [3]
Molecular Weight	457.30 g/mol	[1] [2] [3]
Appearance	White to yellowish crystalline solid	[1] [4]
Solubility	Slightly soluble in water	[3]
Melting Point	Decomposes upon heating	
Crystal Structure	Data not fully available in cited literature	[5]

The appearance of **potassium tetranitroplatinate(II)** is reported with some variability in the literature, described as a white, colorless, or bright yellow crystalline solid.[\[1\]](#)[\[3\]](#)[\[4\]](#) This variation may be attributable to minor impurities or differences in crystal size and packing.

While the crystal structure of the hydrated form has been determined to facilitate the interpretation of EPR and hyperfine tensors of its X-irradiated Pt(III) complex, detailed crystallographic data for the parent $K_2[Pt(NO_2)_4]$ compound is not readily available in the reviewed literature.[\[5\]](#)

Experimental Protocols

Synthesis of Potassium Tetranitroplatinate(II)

The synthesis of **potassium tetranitroplatinate(II)** is typically achieved through the displacement of chloride ligands from potassium tetrachloroplatinate(II) by nitrite ions in an aqueous solution.[\[6\]](#)

Materials:

- Potassium tetrachloroplatinate(II) ($K_2[PtCl_4]$)
- Potassium nitrite (KNO_2)
- Distilled water

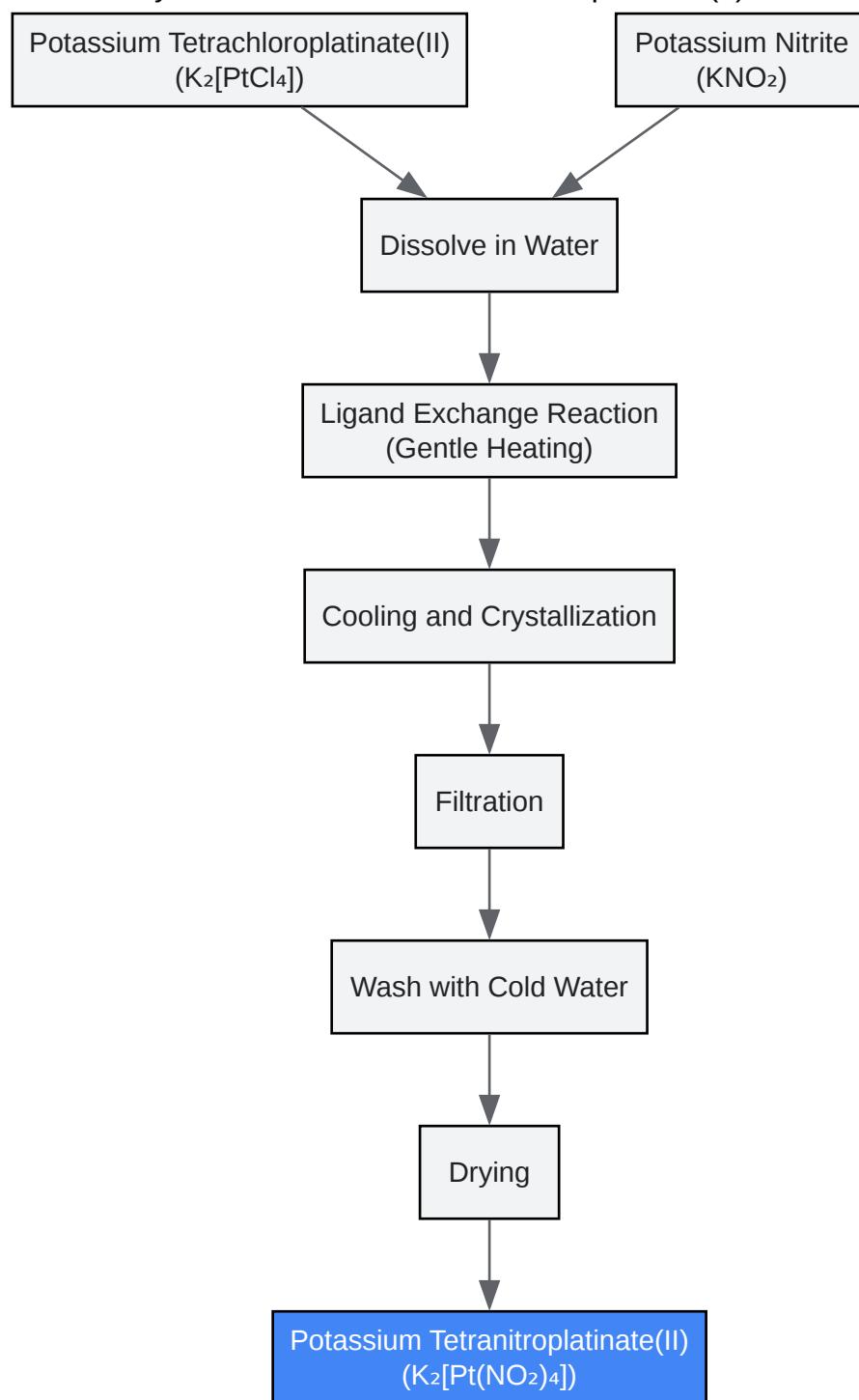
Procedure:

- Dissolution of Starting Material: A solution of potassium tetrachloroplatinate(II) is prepared by dissolving a known quantity in distilled water.
- Addition of Nitrite Source: A stoichiometric excess of potassium nitrite solution is slowly added to the potassium tetrachloroplatinate(II) solution with continuous stirring. The excess nitrite ensures the complete substitution of all four chloride ligands.
- Reaction Conditions: The reaction mixture is typically heated gently to facilitate the ligand exchange. The progress of the reaction can be monitored by a color change in the solution.
- Crystallization and Isolation: Upon completion of the reaction, the solution is allowed to cool slowly to promote the crystallization of **potassium tetranitroplatinate(II)**. The resulting crystals are then isolated by filtration.
- Washing and Drying: The isolated product is washed with a small amount of cold distilled water to remove any unreacted starting materials and byproducts, followed by drying in a desiccator.

Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of **potassium tetranitroplatinate(II)**.

Synthesis of Potassium Tetranitroplatinate(II)

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Caption: Workflow for the synthesis of $K_2[Pt(NO_2)_4]$.

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